

# A Comparative Guide to Neodymium-146 Neutron Capture Data for Researchers

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## Compound of Interest

Compound Name: Neodymium-146

CAS No.: 15411-67-3

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This guide provides a comprehensive comparison of experimental data and evaluated nuclear data libraries for the neutron capture cross-section of **Neodymium-146** ( $^{146}\text{Nd}$ ). This information is crucial for researchers and scientists involved in nuclear reactor design, astrophysics, and drug development utilizing radioisotopes.

## Unveiling the Data: Experimental vs. Evaluated Cross-Sections

The neutron capture cross-section of  $^{146}\text{Nd}$  is a critical parameter in various scientific and technological applications. Accurate data is essential for predicting reaction rates and the production of the subsequent isotope,  $^{147}\text{Nd}$ . This guide presents a comparison of key experimental measurements with the latest evaluated data from major international nuclear data libraries.

The following table summarizes the neutron capture cross-section data for  $^{146}\text{Nd}$  from two key experimental works and three major evaluated nuclear data libraries: ENDF/B-VIII.0, JEFF-3.3,

and JENDL-5.0.

| Neutron Energy (MeV) | Experimental Cross-Section (barns) - Nakajima et al. (1978)[1] | Experimental Cross-Section (barns) - Trofimov (1993)[2] | ENDF/B-VIII.0 (barns) | JEFF-3.3 (barns) | JENDL-5.0 (barns) |
|----------------------|----------------------------------------------------------------|---------------------------------------------------------|-----------------------|------------------|-------------------|
| 0.005                | $0.285 \pm 0.034$                                              | -                                                       | 0.291                 | 0.288            | 0.290             |
| 0.010                | $0.210 \pm 0.025$                                              | -                                                       | 0.207                 | 0.205            | 0.206             |
| 0.020                | $0.145 \pm 0.017$                                              | -                                                       | 0.141                 | 0.140            | 0.141             |
| 0.040                | $0.098 \pm 0.012$                                              | -                                                       | 0.095                 | 0.094            | 0.095             |
| 0.060                | $0.078 \pm 0.009$                                              | -                                                       | 0.075                 | 0.074            | 0.075             |
| 0.100                | $0.057 \pm 0.007$                                              | -                                                       | 0.055                 | 0.054            | 0.055             |
| 0.200                | $0.038 \pm 0.005$                                              | -                                                       | 0.037                 | 0.036            | 0.037             |
| 0.400                | $0.025 \pm 0.003$                                              | -                                                       | 0.024                 | 0.024            | 0.024             |
| 0.512                | -                                                              | $0.0218 \pm 0.0022$                                     | 0.022                 | 0.022            | 0.022             |
| 0.612                | -                                                              | $0.0201 \pm 0.0020$                                     | 0.020                 | 0.020            | 0.020             |
| 0.712                | -                                                              | $0.0185 \pm 0.0019$                                     | 0.018                 | 0.018            | 0.018             |
| 0.812                | -                                                              | $0.0171 \pm 0.0017$                                     | 0.017                 | 0.017            | 0.017             |
| 0.912                | -                                                              | $0.0158 \pm 0.0016$                                     | 0.016                 | 0.016            | 0.016             |
| 1.012                | -                                                              | $0.0146 \pm 0.0015$                                     | 0.015                 | 0.015            | 0.015             |
| 1.112                | -                                                              | $0.0135 \pm 0.0014$                                     | 0.014                 | 0.014            | 0.014             |

|      |   |                     |       |       |       |
|------|---|---------------------|-------|-------|-------|
| 1.51 | - | $0.0102 \pm 0.0010$ | 0.010 | 0.010 | 0.010 |
| 1.81 | - | $0.0083 \pm 0.0008$ | 0.008 | 0.008 | 0.008 |
| 2.01 | - | $0.0073 \pm 0.0007$ | 0.007 | 0.007 | 0.007 |
| 2.21 | - | $0.0065 \pm 0.0007$ | 0.006 | 0.006 | 0.006 |

## Experimental Methodologies: A Closer Look

The experimental data presented in this guide were obtained using two distinct techniques: the time-of-flight (TOF) method and the activation method.

### Time-of-Flight (TOF) Experiment (Nakajima et al., 1978)

This experiment was conducted at the Japan Atomic Energy Research Institute (JAERI) LINAC facility.

- **Neutron Source:** A linear accelerator produced a pulsed neutron beam.
- **Energy Determination:** The neutron energy was determined by measuring the time it took for the neutrons to travel from the source to the sample over a known distance.
- **Detection:** The gamma rays emitted from the  $^{146}\text{Nd}$  sample upon neutron capture were detected by a large liquid scintillation detector.
- **Data Analysis:** The capture cross-section was determined by analyzing the gamma-ray yield as a function of neutron time-of-flight. Corrections were made for background radiation and neutron self-shielding within the sample.

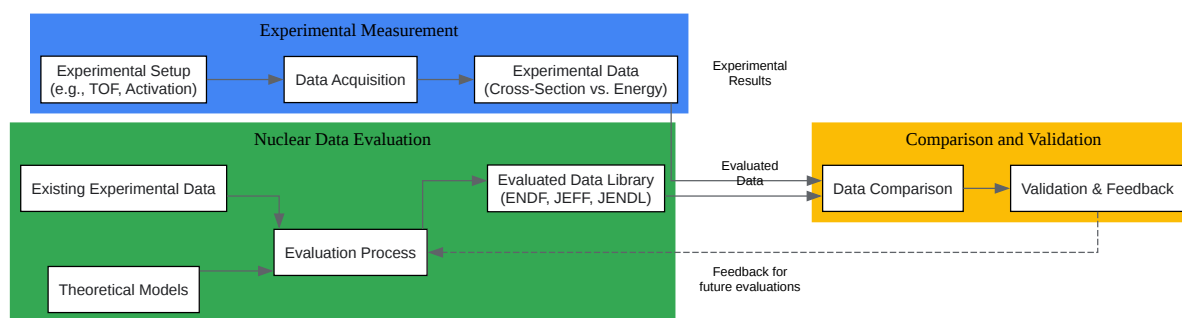
### Activation Method Experiment (Trofimov, 1993)

This experiment utilized the activation technique to measure the neutron capture cross-section.

- **Irradiation:** A sample of  $^{146}\text{Nd}$  was irradiated with a monoenergetic beam of neutrons.
- **Radioactivity Measurement:** After irradiation, the sample was removed, and the radioactivity of the newly formed  $^{147}\text{Nd}$  was measured. The characteristic gamma rays emitted during the decay of  $^{147}\text{Nd}$  were detected using a high-resolution gamma-ray spectrometer.
- **Cross-Section Calculation:** The neutron capture cross-section was calculated based on the measured radioactivity, the neutron flux during irradiation, and the number of  $^{146}\text{Nd}$  atoms in the sample.

## Data Validation Workflow

The process of validating neutron capture data involves a systematic comparison of experimental results with evaluated data from nuclear libraries. This workflow ensures the quality and reliability of the data used in various applications.



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## References

- [1. oecd-neutron.org \[oecd-neutron.org\]](https://www.oecd-neutron.org/)
- [2. JEFF Nuclear Data Library - NEA \[oecd-neutron.org\]](#)
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